

Technical Support Center: Stabilization & Troubleshooting of D-Pantothenic Acid Calcium Salt

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Compound of Interest

Compound Name: *Pantothenic acid, calcium salt, D-*

CAS No.: *15773-29-2*

Cat. No.: *B1262190*

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As a Senior Application Scientist in formulation and analytical development, I frequently encounter product failures stemming from the inherent chemical vulnerabilities of D-pantothenic acid calcium salt (Calcium Pantothenate). This Technical Support guide is engineered to help drug development professionals and formulation researchers navigate the strict physicochemical boundaries of Vitamin B5, providing field-proven troubleshooting strategies, kinetic principles, and self-validating analytical methodologies.

The Mechanistic Reality of Calcium Pantothenate Degradation

To effectively stabilize a compound, you must first understand the causality of its degradation. Calcium pantothenate is the calcium salt of an organic compound containing a highly reactive amide linkage between pantoic acid and

-alanine.

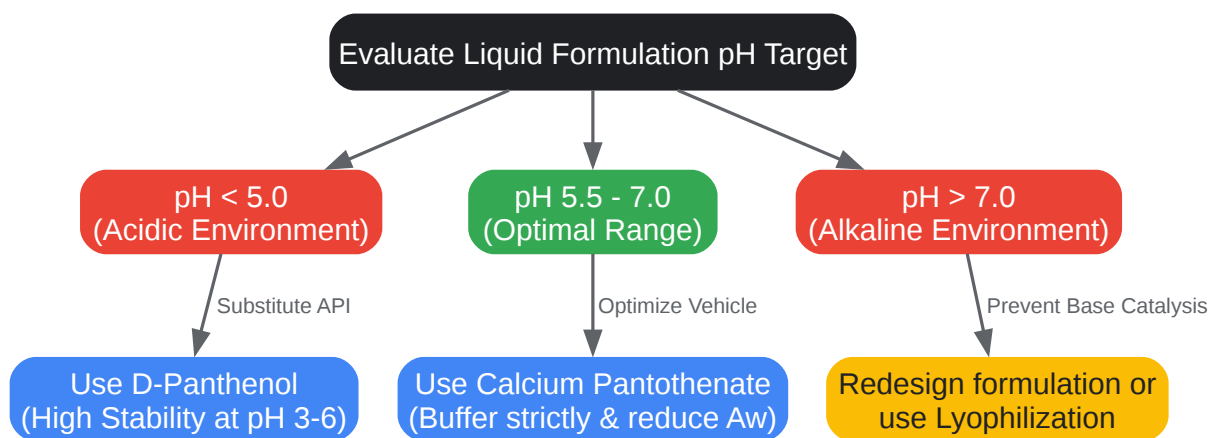
In aqueous solutions, this amide bond acts as the molecule's Achilles' heel. It undergoes both specific acid-catalyzed and base-catalyzed hydrolysis[1]. Because hydrolysis is a first-order kinetic reaction heavily influenced by hydronium (

) and hydroxide (

) ion concentrations, the stability of the API is intrinsically linked to the formulation's pH and thermal energy (Arrhenius kinetics)[2]. At extreme pH levels, the amide nitrogen or carbonyl group becomes protonated or attacked by nucleophiles, respectively, rapidly cleaving the molecule into biologically inactive byproducts[2].

Strategic Formulation Workflow

To prevent premature degradation, liquid and solid dosage forms must be engineered around these molecular limitations.



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Formulation decision tree for stabilizing Vitamin B5 based on target pH constraints.

Troubleshooting Guide & FAQs

Q: Our aqueous multivitamin formulation (pH 4.2) shows a >30% loss of calcium pantothenate within 3 months at 25°C. Why is this happening? A: Your formulation's pH is the primary culprit. Calcium pantothenate exhibits maximum stability in a narrow, near-neutral corridor of pH 5.5 to 7.0[1][2]. At pH 4.2, the protonation of the amide group catalyzes rapid hydrolysis. Intervention:

If your formulation must remain at pH 4.2 (e.g., to stabilize Vitamin C or for preservative efficacy), you must abandon calcium pantothenate and substitute it with D-Panthenol (Provitamin B5). D-Panthenol lacks the vulnerable carboxylate salt group and resists acid-catalyzed hydrolysis, providing excellent stability between pH 3.0 and 6.0[1][3][4].

Q: We need to formulate calcium pantothenate at pH 6.0. How can we maximize its aqueous shelf-life? A: Even at its optimal pH, calcium pantothenate is vulnerable to slow, temperature-dependent hydrolysis. Implement the following causality-based strategies:

- **Buffer Optimization:** Utilize a weak citrate or phosphate buffer to strictly lock the pH between 6.0 and 6.5.
- **Water Activity () Reduction:** Hydrolysis strictly requires free water. Incorporate cosolvents like glycerol or propylene glycol to depress the water activity of your vehicle. Calcium pantothenate is soluble in glycerol[4], making it an excellent non-aqueous stabilizer.
- **Thermal Control:** Store the final formulation at 2–8°C. Degradation kinetics accelerate exponentially with heat[2].

Q: We are developing a solid oral dosage form, but accelerated stability chambers (40°C/75% RH) are causing the API to degrade. Isn't the powder form stable? A: Pure calcium pantothenate is highly stable in dry air, but it is exceptionally hygroscopic[4]. At 75% relative humidity, the raw material absorbs sufficient ambient moisture to undergo localized, solid-state hydrolysis[5]. Intervention: You must protect the formulation from water ingress. Utilize blister packaging with ultra-high moisture barriers (e.g., Aclar/Aluminium)[6]. Alternatively, for API stabilization, consider employing advanced double salts of calcium pantothenate (such as co-crystallization with calcium lactate or pantoic acid), which are scientifically proven to significantly reduce moisture absorption[5].

Quantitative Stability Profile

To guide formulation boundaries, the following table synthesizes the kinetic stability behavior of calcium pantothenate across various environments.

Environmental Variable	Predominant Degradation Mechanism	Relative Stability	Engineering Action Required
pH < 5.0 (Acidic)	Acid-catalyzed amide hydrolysis	Highly Unstable (Rapid degradation)	Substitute with D-Panthenol[1][3].
pH 5.5 - 7.0 (Neutral)	Baseline thermal hydrolysis	Maximum Stability	Buffer strictly; reduce with glycerol[2][4].
pH > 7.0 (Alkaline)	Base-catalyzed nucleophilic attack	Highly Unstable	Redesign formula or lyophilize active phase[1][4].
Solid + >60% RH	Solid-state localized hydrolysis	Moderately Unstable	Use Aclar blister packs; employ double salts[5][6].
Heat (>40°C)	Arrhenius kinetic acceleration	Unstable (Linear time-dependence)	Implement cold-chain (2-8°C) storage[2].

Self-Validating HPLC Protocol for Stability Testing

Microbiological assays for Vitamin B5 often suffer from high variability and cannot reliably distinguish between intact calcium pantothenate and its degradation fragments. A robust, stability-indicating High-Performance Liquid Chromatography (HPLC) assay must be employed[7].

This protocol features a self-validating system design by incorporating an internal standard (Ampicillin) and rigorous System Suitability Testing (SST) parameters to guarantee the integrity of every run.



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Self-validating HPLC workflow for quantifying calcium pantothenate degradation.

Step-by-Step Methodology:

- Mobile Phase Preparation: Prepare a mixture of Acetonitrile and Potassium Dihydrogen Phosphate () solution. Strictly adjust the pH to 2.5 using analytical-grade phosphoric acid to ensure the complete protonation of degradation organic acids[7]. Filter through a 0.22 µm membrane and degas.
- Internal Standard Integration: Prepare a stock solution of Ampicillin. Ampicillin serves as the internal standard because it shares a similar UV absorption profile and elutes near the analyte without co-elution, mathematically compensating for injection volume errors[7].
- Sample Extraction: Dilute the liquid formulation (or extract the solid dosage form) in deionized water to achieve a target calcium pantothenate concentration of 10–50 µg/mL. Spike with the Ampicillin internal standard. Filter through a 0.45 µm PTFE syringe filter.
- Chromatographic Conditions:
 - Column: Reversed-phase C18 (e.g., 250 mm x 4.6 mm, 5 µm).
 - Flow Rate: 1.0 mL/min (Isocratic).
 - Detection: UV spectrophotometer set at 204 nm[7].
- System Suitability (The Self-Validation Step): Before analyzing samples, inject the standard mix 5 times.
 - Acceptance Criteria 1: The relative retention time must separate Calcium Pantothenate (~5.3 min) and Ampicillin (~6.5 min)[7].
 - Acceptance Criteria 2: Chromatographic resolution () between the two peaks must be > 2.0.

- Acceptance Criteria 3: The Relative Standard Deviation (RSD) of the peak height ratios must be < 2.0%. Only proceed if the system passes these controls.

References

- CALCIUM PANTOTHENATE - Ataman Kimya Source: atamanchemicals.com URL:
- Safety Assessment of Panthenol, Pantothenic Acid, and Derivatives as Used in Cosmetics Source: fumben.com / Cosmetic Ingredient Review (2016) URL:[3](#)
- Calcium-D-Pantothenate Product Specifications Source: BASF Human Nutrition URL:[4](#)
- Improving Stability of Vitamin B5 Through Double Salt Formation Source: Crystal Growth & Design (ACS Publications) URL:[5](#)
- Formulation Challenges: Multiple Vitamins and Minerals Dosage Forms Source: ClinicSearch URL:[1](#)
- The Hydrolysis of Pantothenate: A First Order Reaction. Relation to Thiamin Stability Source: ACS Publications (D.V. Frost) URL:[2](#)
- Liquid chromatographic method for determination of calcium pantothenate preparations and related stability studies Source: Journal of Food and Drug Analysis URL:[7](#)
- Evaluation of stability data of calcium pantothenate in a vitamin food supplement packaged in blister Aclar / Aluminium Source: Toxic Docs URL:[6](#)

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Sources

- [1. Formulation Challenges: Multiple Vitamins and Minerals Dosage Forms | ClinicSearch \[clinicsearchonline.org\]](#)

- [2. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [3. fumben.com](https://fumben.com) [fumben.com]
- [4. download.basf.com](https://download.basf.com) [download.basf.com]
- [5. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [6. cdn.toxicdocs.org](https://cdn.toxicdocs.org) [cdn.toxicdocs.org]
- 7. "Liquid chromatographic method for determination of calcium pantothenat" by T.-M. Wang, Y.-M. Chiu et al. [jfdonline.com]
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